

Application Note: HPLC Analysis of Ethyl 2-cyclopropyl-2-hydroxyacetate

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Compound of Interest

Compound Name: Ethyl 2-cyclopropyl-2-hydroxyacetate

CAS No.: 1185387-66-9

Cat. No.: B1527448

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Abstract & Scope

This technical guide details the High-Performance Liquid Chromatography (HPLC) protocols for the analysis of **Ethyl 2-cyclopropyl-2-hydroxyacetate** (CAS: 143206-35-5 / 1185387-66-9).^[1] As a critical chiral building block in the synthesis of antiretroviral agents and platelet inhibitors (e.g., Prasugrel analogs), the purity of this intermediate directly impacts the safety and efficacy of the Final Pharmaceutical Ingredient (FPI).

This guide addresses two critical analytical needs:

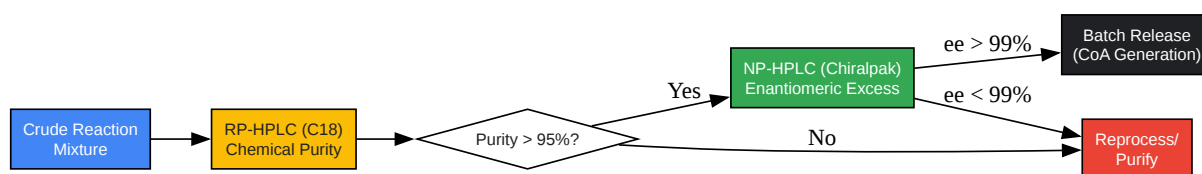
- **Achiral Purity Assay:** A robust Reverse Phase (RP-HPLC) method for quantifying chemical purity and identifying key impurities (Hydrolysis acid, Oxidation ketone).^[1]
- **Enantiomeric Excess (ee) Determination:** A Normal Phase (NP-HPLC) chiral method to quantify the (R)- and (S)- enantiomers.^[1]

Molecule Profile & Analytical Challenges

Property	Description	Analytical Implication
Structure	Cyclopropyl group, -hydroxyl, Ethyl ester	Lipophilicity: Moderate (LogP ~1.0).[1] Retains well on C18.
Chromophore	Weak (Ester carbonyl only)	Detection: Requires UV 210–220 nm.[1] Solvents must be UV-transparent (HPLC Grade ACN/Water).[1]
Stability	Ester linkage	Risk: Susceptible to hydrolysis at high pH.[1] Mobile phase pH must be acidic (pH 2.5–4.0).[1]
Chirality	Single chiral center (C2)	Requirement: Chiral separation is mandatory for QC release.[1]

Analytical Workflow Logic

The following diagram illustrates the decision-making process for analyzing this intermediate, ensuring both chemical and stereochemical integrity.



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Figure 1: Analytical workflow for quality control of **Ethyl 2-cyclopropyl-2-hydroxyacetate**.

Protocol A: Achiral Purity & Assay (Reverse Phase)

Objective: To quantify the main ester and separate it from the Acid Impurity (2-cyclopropyl-2-hydroxyacetic acid) and the Ketone Impurity (Ethyl 2-cyclopropyl-2-oxoacetate).[1]

Chromatographic Conditions[1][2][3][4][5][6][7]

- Column: Agilent ZORBAX Eclipse Plus C18,

(or equivalent L1 packing).
 - Rationale: High surface area and dense bonding provide excellent resolution for polar/non-polar splits.[1]
- Mobile Phase A: 0.1% Phosphoric Acid (

) in Water.[1]
 - Rationale: Acidic pH (~2.[1]5) suppresses ionization of the free acid impurity, sharpening its peak and increasing retention.
- Mobile Phase B: Acetonitrile (HPLC Grade).[1]
- Flow Rate: 1.0 mL/min.[1][2][3][4]
- Column Temp: 30°C.
- Detection: UV @ 210 nm.[1]
 - Note: Use a Reference Wavelength (e.g., 360 nm) to compensate for gradient drift if using DAD.[1]
- Injection Volume: 5–10

L.[1]

Gradient Program

Time (min)	% Mobile Phase B	Event
0.0	10	Equilibration
2.0	10	Isocratic Hold (Elute polar acid impurity)
12.0	60	Linear Gradient (Elute Main Peak)
15.0	90	Wash (Elute Dimers/Non-polars)
15.1	10	Re-equilibration
20.0	10	End of Run

Sample Preparation[1]

- Diluent: Water:Acetonitrile (50:50 v/v).
- Standard Prep: Dissolve 10 mg Reference Standard in 10 mL Diluent (1.0 mg/mL).
- Sample Prep: Accurately weigh 10 mg sample into 10 mL volumetric flask. Dissolve and sonicate for 5 mins. Filter through 0.22

m PTFE filter.[1]

Expected Elution Order[1]

- Acid Impurity (RT ~3-4 min): Most polar due to free carboxylic acid.[1]
- Main Peak (RT ~8-9 min): **Ethyl 2-cyclopropyl-2-hydroxyacetate**.
- Ketone Impurity (RT ~10-11 min): Less polar; loss of hydroxyl H-bonding capability often increases retention in RP on C18.[1]

Protocol B: Chiral Separation (Normal Phase)

Objective: To determine the Enantiomeric Excess (% ee) of the desired stereoisomer (typically the (S)-isomer for Prasugrel-type synthesis).

Method Selection Strategy

Since the molecule contains an ester and a hydroxyl group, polysaccharide-based stationary phases (Amylose or Cellulose) are the industry standard.^[1] Normal Phase (NP) is preferred over Reverse Phase for preparative scalability and higher selectivity (

) for this class of compounds.^[1]

Chromatographic Conditions^{[1][3][4][5][7]}

- Column: Daicel Chiralpak AD-H (Amylose tris-(3,5-dimethylphenylcarbamate)),

^[1]
 - Alternative: Chiralcel OD-H if AD-H fails to resolve.^[1]
- Mobile Phase: n-Hexane : Isopropanol (90:10 v/v).^[1]
 - Optimization: If retention is too low, reduce IPA to 5%.^[1] If peak tailing occurs, add 0.1% Trifluoroacetic acid (TFA) to sharpen peaks (suppresses silanol interactions).^[1]
- Flow Rate: 1.0 mL/min.^{[1][2][3][4]}
- Temperature: 25°C.
- Detection: UV @ 215 nm.^[1]

System Suitability Criteria (SST)

- Resolution (

):

between enantiomers.
- Tailing Factor (

):

.[\[1\]](#)

- Precision (n=6): RSD

for area.[\[1\]](#)

Method Validation & Troubleshooting

Authoritative Grounding: Validation must follow ICH Q2(R1) guidelines.

Linearity & Range[\[1\]](#)

- Range: 0.1% (LOQ) to 120% of target concentration.
- Acceptance: Correlation coefficient (

)

.[\[1\]](#)

Common Issues & Solutions

Issue	Root Cause	Corrective Action
Drifting Baseline	UV absorbance of Mobile Phase at 210 nm	Use "Far UV" grade Acetonitrile. [1] Ensure water is 18.2 M. [1]
Split Peaks	Sample solvent mismatch	Dissolve sample in Mobile Phase rather than 100% ACN.
Ester Hydrolysis	pH > 7 or old aqueous buffer	Use fresh buffer daily. [1] Maintain pH < 5. [1] 0.
Low Sensitivity	Weak chromophore	Increase injection volume to 20 L or switch to Refractive Index (RI) detector (Isocratic only).

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